

Synthesis Protocol for (tert-Butoxycarbonyl)-L-leucylglycine: An Essential Dipeptide Building Block

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Compound of Interest

Compound Name: (tert-Butoxycarbonyl)-L-leucylglycine

Cat. No.: B558332

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Abstract

(tert-Butoxycarbonyl)-L-leucylglycine (Boc-Leu-Gly-OH) is a protected dipeptide widely utilized as a fundamental building block in the synthesis of complex peptides and peptidomimetics. Its application is crucial in the fields of drug discovery and development, where it contributes to the creation of novel therapeutic agents. The tert-butoxycarbonyl (Boc) protecting group on the N-terminus of leucine provides stability and facilitates controlled, stepwise peptide elongation. This document provides detailed application notes and a comprehensive experimental protocol for the synthesis of Boc-Leu-Gly-OH, aimed at researchers, scientists, and professionals in drug development.

Application Notes

(tert-Butoxycarbonyl)-L-leucylglycine serves as a key intermediate in solution-phase and solid-phase peptide synthesis. The Boc protecting group is stable under various coupling conditions but can be readily cleaved with mild acids, such as trifluoroacetic acid (TFA), allowing for the sequential addition of further amino acid residues to the peptide chain.

The incorporation of the leucyl-glycine motif is significant in the design of bioactive peptides. Leucine, with its hydrophobic isobutyl side chain, can play a critical role in molecular recognition and binding at biological targets. Glycine, the simplest amino acid, provides

conformational flexibility to the peptide backbone. Consequently, Boc-Leu-Gly-OH is a valuable precursor for the synthesis of peptides with potential applications as enzyme inhibitors, receptor ligands, and antimicrobial agents. In drug development, the use of such protected dipeptides streamlines the synthesis of longer, more complex peptide drug candidates, enhancing efficiency and yield.

Quantitative Data

The physical and analytical data for **(tert-Butoxycarbonyl)-L-leucylglycine** are summarized in the table below for easy reference.

Parameter	Value	Reference
CAS Number	32991-17-6	[1]
Molecular Formula	C ₁₃ H ₂₄ N ₂ O ₅	[1]
Molecular Weight	288.34 g/mol	[1]
Appearance	White to off-white powder	[1]
Melting Point	120-124 °C	[1]
Purity	≥ 99% (HPLC)	[1]
Optical Rotation	[α] ²⁰ _D = -20 ± 2° (c=1 in DMF)	[1]

Experimental Protocol

This protocol details the synthesis of **(tert-Butoxycarbonyl)-L-leucylglycine** via the coupling of N-Boc-L-leucine and glycine using a carbodiimide coupling agent.

Materials and Reagents

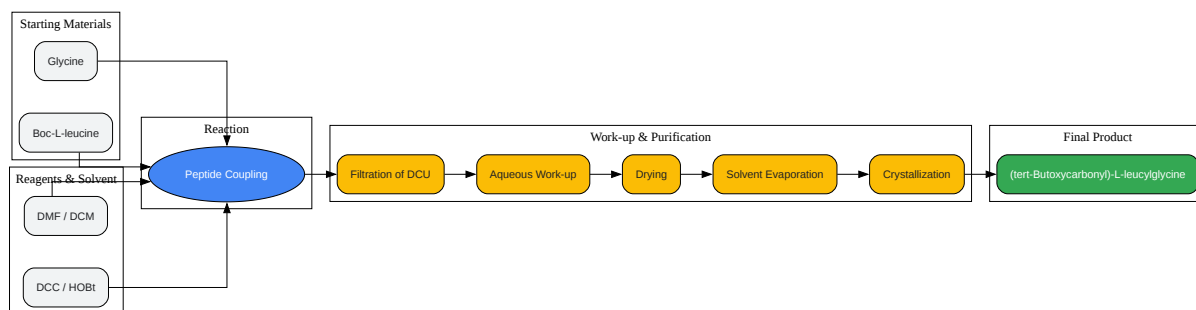
- N-Boc-L-leucine (Boc-Leu-OH)
- Glycine (Gly-OH)
- N,N'-Dicyclohexylcarbodiimide (DCC)

- 1-Hydroxybenzotriazole (HOBt)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM)
- Ethyl acetate (EtOAc)
- Hexane
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- 1N Hydrochloric acid (HCl)
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Equipment

- Round-bottom flasks
- Magnetic stirrer and stir bars
- Ice bath
- Büchner funnel and filter paper
- Rotary evaporator
- Standard laboratory glassware

Synthesis Workflow



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Caption: Synthesis workflow for **(tert-Butoxycarbonyl)-L-leucylglycine**.

Procedure

- **Dissolution of Reactants:** In a clean, dry round-bottom flask, dissolve N-Boc-L-leucine (1.0 eq.) and 1-Hydroxybenzotriazole (HOBt) (1.1 eq.) in a mixture of Dichloromethane (DCM) and N,N-Dimethylformamide (DMF) (e.g., a 2:1 v/v mixture) under an inert atmosphere (e.g., nitrogen or argon). Stir the solution until all solids have dissolved. In a separate flask, dissolve Glycine (1.1 eq.) in DMF.
- **Coupling Reaction:** Cool the solution of Boc-L-leucine and HOBt to 0 °C in an ice bath. To this cooled solution, add N,N'-Dicyclohexylcarbodiimide (DCC) (1.1 eq.) dissolved in a minimal amount of DCM. Stir the mixture for 15-20 minutes at 0 °C. A white precipitate of dicyclohexylurea (DCU) will begin to form.

- Addition of Glycine: Add the solution of Glycine to the reaction mixture at 0 °C. Allow the reaction to warm to room temperature and stir for 12-24 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Work-up:
 - Filtration: After the reaction is complete, filter the mixture through a Büchner funnel to remove the precipitated DCU. Wash the filter cake with a small amount of cold DCM or ethyl acetate.
 - Extraction: Transfer the filtrate to a separatory funnel. Dilute with ethyl acetate. Wash the organic layer sequentially with 1N HCl (2 x), saturated aqueous NaHCO₃ solution (2 x), and finally with saturated aqueous NaCl (brine) solution (1 x).
 - Drying and Concentration: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator to obtain the crude product.
- Purification:
 - The crude product can be purified by crystallization. Dissolve the crude solid in a minimal amount of hot ethyl acetate and then add hexane until the solution becomes turbid. Allow the solution to cool to room temperature and then place it in a refrigerator to facilitate crystallization.
 - Collect the crystalline product by filtration, wash with cold hexane, and dry under vacuum.

Characterization

The final product should be characterized to confirm its identity and purity.

- Melting Point: Compare the measured melting point with the literature value (120-124 °C).[1]
- HPLC: Assess the purity of the compound.
- NMR Spectroscopy:

- ^1H NMR: The proton NMR spectrum is expected to show characteristic signals for the Boc group (a singlet around 1.4 ppm), the leucine side chain protons (multiplets for the CH and CH_2 groups and doublets for the methyl groups), the α -protons of leucine and glycine, and the amide NH proton.
- ^{13}C NMR: The carbon NMR spectrum should display distinct signals for the carbonyl carbons of the Boc group, the amide bond, and the carboxylic acid, as well as signals for the carbons of the leucine and glycine residues.
- Mass Spectrometry: Determine the molecular weight of the compound to confirm the expected mass of 288.34 g/mol .[\[1\]](#)

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References

- 1. chemimpex.com [chemimpex.com]
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